

# safe handling and disposal of Ethyl 2-oxocyclopentanecarboxylate

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## Compound of Interest

Compound Name: Ethyl 2-oxocyclopentanecarboxylate

Cat. No.: B1210532

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## Technical Support Center: Ethyl 2-oxocyclopentanecarboxylate

This guide provides essential information for the safe handling and disposal of **Ethyl 2-oxocyclopentanecarboxylate**, addressing common questions and concerns encountered by researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Ethyl 2-oxocyclopentanecarboxylate**?

A1: **Ethyl 2-oxocyclopentanecarboxylate** is classified as a combustible liquid[1][2][3]. It can also cause skin and eye irritation[1][4]. Some sources suggest it may cause respiratory irritation[1]. Vapors may be toxic, as is skin contact[5].

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To ensure safety, it is essential to wear appropriate PPE. This includes safety glasses with side shields or chemical goggles, protective gloves, and a lab coat[6]. If there is a risk of inhalation, a dust mask (type N95, US) or an ABEK (EN14387) respirator filter should be used.

Q3: What are the proper storage conditions for **Ethyl 2-oxocyclopentanecarboxylate**?

A3: Store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated area[3][6]. It should be kept away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents[2][6]. Keep away from heat, sparks, open flames, and hot surfaces[2][3].

Q4: How should I handle a small spill of **Ethyl 2-oxocyclopentanecarboxylate**?

A4: For small spills, immediately clean up the material. Avoid breathing vapors and ensure no contact with skin and eyes by using appropriate protective equipment[6][7]. Contain and absorb the spill with an inert material such as sand, earth, or vermiculite. The absorbed material should then be placed in a suitable, labeled container for waste disposal[6][7].

Q5: What is the procedure for a large spill?

A5: In the event of a large spill, which is considered a moderate hazard, the area should be cleared of all personnel, and you should move upwind[6][7]. Alert emergency responders and inform them of the location and nature of the hazard[6]. Wear a breathing apparatus and protective gloves[6][7]. Prevent the spillage from entering drains or water courses. If it is safe to do so, stop the leak. Contain the spill using sand, earth, or vermiculite. Collect any recoverable product into labeled containers for recycling. The remaining product should be absorbed, and the solid residues sealed in labeled drums for disposal[6][7].

Q6: How do I dispose of waste **Ethyl 2-oxocyclopentanecarboxylate**?

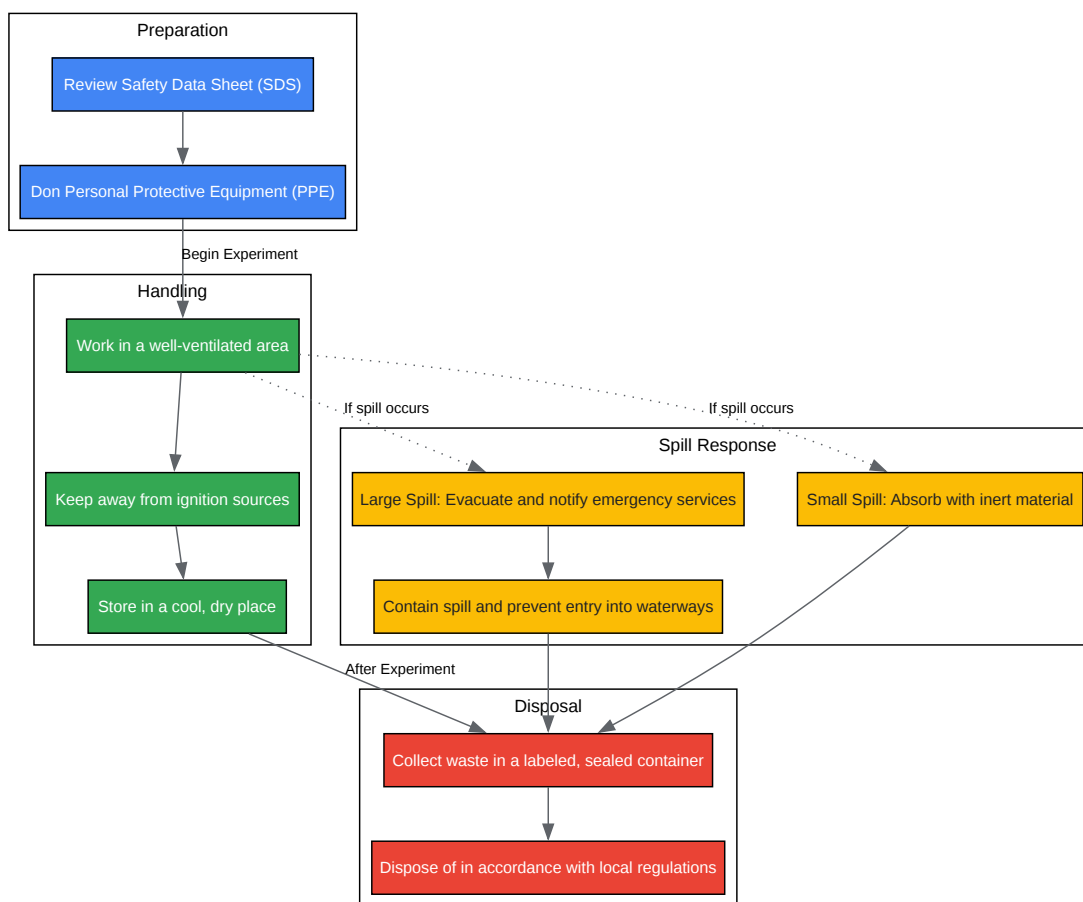
A6: All waste must be handled in accordance with local, state, and federal regulations[6]. If the material is unused and uncontaminated, it may be possible to recycle it through filtration, distillation, or other means[6]. For contaminated material, disposal in a chemical incinerator equipped with an afterburner and scrubber system may be an option[3]. Always consult your local and regional authorities for specific disposal requirements[3].

## Summary of Chemical and Physical Properties

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>3</sub> [1][5][8][9]
Molecular Weight	156.18 g/mol [1][5][9]
Appearance	Clear colorless to light yellow liquid[1][8]
Boiling Point	102-104 °C at 11 mmHg[5]
Density	1.054 g/mL at 25 °C[5][6]
Flash Point	77 °C / 170.6 °F (closed cup)[2]
Solubility	Does not mix well with water[6]. Soluble in organic solvents[8].
CAS Number	611-10-9[1][2][5][8][9]

## Experimental Workflow: Safe Handling and Disposal

Workflow for Safe Handling and Disposal of Ethyl 2-oxocyclopentanecarboxylate



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Caption: Workflow for the safe handling and disposal of **Ethyl 2-oxocyclopentanecarboxylate**.

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